

Diiodoacetylene stability and decomposition pathways

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Compound of Interest

Compound Name: Diiodoacetylene

Cat. No.: B13749442

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Technical Support Center: Diiodoacetylene (C₂I₂)

This technical support center provides essential information for researchers, scientists, and drug development professionals working with **diiodoacetylene**. It includes troubleshooting guides and frequently asked questions (FAQs) to ensure safe and effective handling of this highly reactive compound.

Troubleshooting Guide

This guide addresses specific issues that may arise during experiments involving **diiodoacetylene**.

Issue	Possible Cause(s)	Recommended Action(s)
Sample darkens or turns red over time.	Exposure to light.	Store diiodoacetylene in a dark container, such as an amber vial or a flask wrapped in aluminum foil. Prepare solutions fresh and use them promptly.
Sudden and violent decomposition of the sample.	Exposure to heat, shock, or friction.	Handle diiodoacetylene with extreme care. Avoid grinding, scraping, or subjecting the material to sudden impacts. Do not heat solid diiodoacetylene above 80 °C.
Low yield during synthesis.	Instability of the hypoiodite intermediate.	During synthesis methods involving sodium hypochlorite, ensure slow and controlled addition of the hypochlorite solution to the reaction mixture.
Difficulty in handling the solid due to volatility.	Diiodoacetylene is a volatile solid.	Handle in a well-ventilated fume hood. Keep containers tightly sealed when not in use to prevent loss of material through sublimation.
Unexpected side-products observed in reactions.	Decomposition of diiodoacetylene.	Ensure reaction conditions are mild and avoid high temperatures. Use freshly prepared diiodoacetylene for best results. Consider that decomposition can lead to the formation of tetraiodoethylene (C ₂ I ₄) and triiodoethylene.

Frequently Asked Questions (FAQs)

Q1: What is **diiodoacetylene** and what are its basic properties?

Diiodoacetylene (C_2I_2) is a white, volatile solid with a strong, unpleasant odor. It is soluble in organic solvents but not in water. As a linear molecule with the structure $I-C\equiv C-I$, it is a strong halogen bond donor.

Q2: How stable is **diiodoacetylene**?

Diiodoacetylene is a highly sensitive and energetic compound. It is known to be sensitive to:

- Heat: Samples can explode above 80 °C.
- Mechanical Shock and Friction: It is sensitive to impact and rubbing.
- Light: It slowly decomposes upon exposure to light, turning red due to the separation of iodine.

Q3: What are the primary hazards associated with **diiodoacetylene**?

The main hazards are its explosive instability and toxicity. It is classified as a shock, heat, and friction-sensitive explosive. It is also considered highly volatile and toxic by inhalation, with vapors being irritating to the eyes and mucous membranes.

Q4: How should I safely store **diiodoacetylene**?

Store **diiodoacetylene** in a cool, dark place, away from heat, light, and sources of ignition or mechanical shock. It should be kept in a tightly sealed container to prevent sublimation.

Q5: What are the known decomposition products of **diiodoacetylene**?

Under certain conditions, **diiodoacetylene** can decompose to form other iodinated organic compounds. Known decomposition products include tetraiodoethylene (C_2I_4) and triiodoethylene.

Quantitative Data Summary

Property	Value	Source(s)
Molecular Formula	C ₂ I ₂	
Molar Mass	277.831 g·mol ⁻¹	
Appearance	White solid	
Melting Point	78.5 - 82 °C	
Explosion Temperature	> 80 °C	
Density	3.43 g/cm ³	

Experimental Protocols

Synthesis of **Diiodoacetylene** via Hypochlorite Oxidation

This protocol is adapted from a known method for the preparation of **diiodoacetylene**.

Materials:

- Potassium iodide (KI)
- Sodium hypochlorite (NaOCl) solution (12.5%)
- Acetylene gas source (e.g., from a cylinder or generated from calcium carbide)
- Distilled water
- Ice bath
- Reaction flask equipped with a gas inlet tube, a dropping funnel, and a stirrer

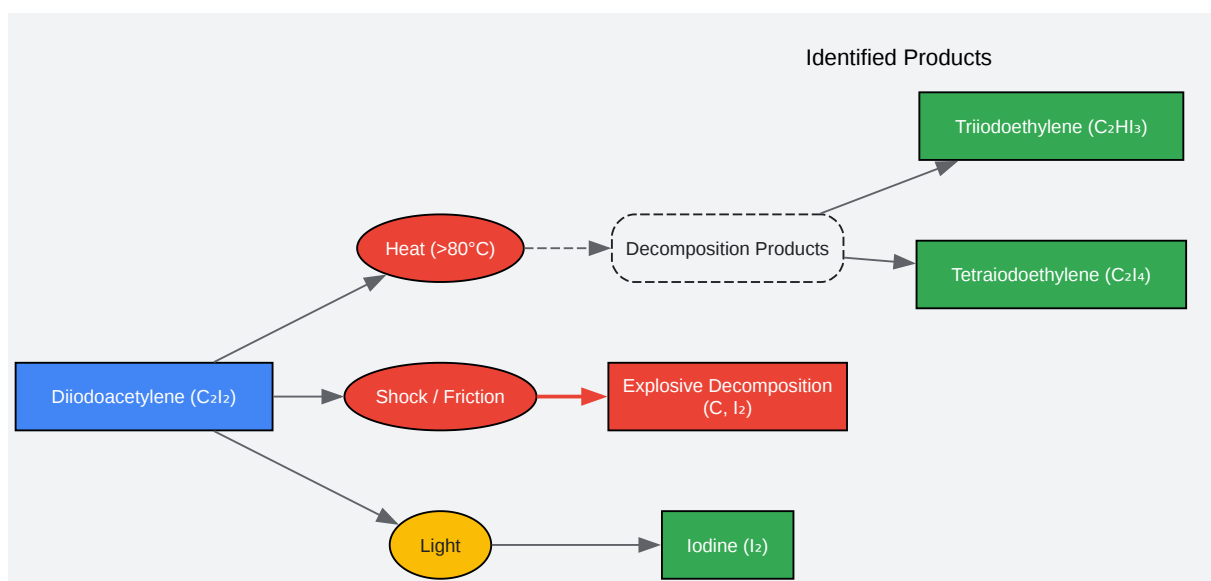
Procedure:

- Prepare a solution of potassium iodide in distilled water in the reaction flask.
- Cool the flask in an ice bath.
- Bubble a steady stream of acetylene gas through the stirred potassium iodide solution.

- Slowly add the sodium hypochlorite solution dropwise from the dropping funnel. The solution will initially turn a reddish-amber color and then become pale yellow.
- Continue the slow addition of the hypochlorite solution until the yellow color no longer appears and a white precipitate of **diiodoacetylene** forms.
- Filter the white precipitate and wash it with cold water.
- Dry the product in a desiccator over a suitable drying agent (e.g., phosphorus pentoxide), protected from light.

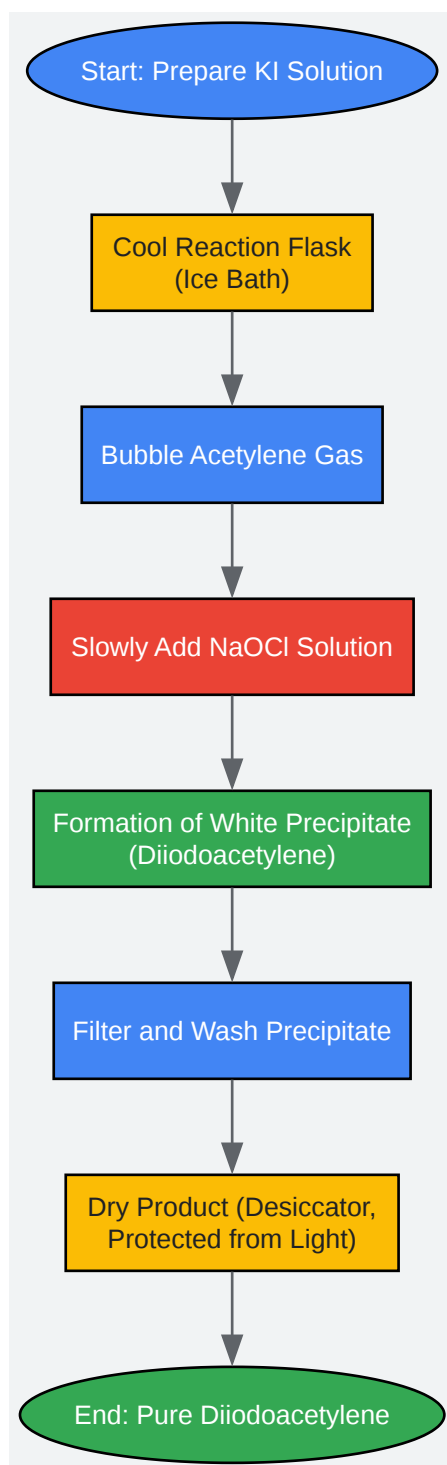
Caution: This synthesis should be performed in a well-ventilated fume hood, behind a safety shield, due to the hazardous nature of **diiodoacetylene**.

Visualizations



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Caption: General decomposition triggers for **diiodoacetylene**.



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Caption: Workflow for the synthesis of **diiodoacetylene**.

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